

aniline water system Gibbs free energy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Aniline water

Cat. No.: B12563989

[Get Quote](#)

An in-depth technical guide on the Gibbs free energy of the aniline-water system is presented below, intended for researchers, scientists, and drug development professionals.

Introduction

The aniline-water system is a classic example of a binary liquid mixture exhibiting partial miscibility and an upper critical solution temperature (UCST). Aniline ($C_6H_5NH_2$) is a simple aromatic amine with limited solubility in water at room temperature due to the hydrophobic nature of its benzene ring, although the amino group can form hydrogen bonds.^[1]

Understanding the thermodynamic principles, particularly the Gibbs free energy of mixing, that govern its phase behavior is crucial for various applications, including chemical synthesis, extraction processes, and the formulation of pharmaceuticals.

This guide provides a detailed examination of the thermodynamic properties of the aniline-water system, focusing on the interplay between enthalpy and entropy of mixing that dictates its phase diagram.

Thermodynamic Principles of Mixing

The spontaneity of mixing for two liquids is determined by the change in Gibbs free energy of mixing (ΔG_{mix}). The fundamental relationship is given by the Gibbs-Helmholtz equation:

$$\Delta G_{mix} = \Delta H_{mix} - T\Delta S_{mix}$$

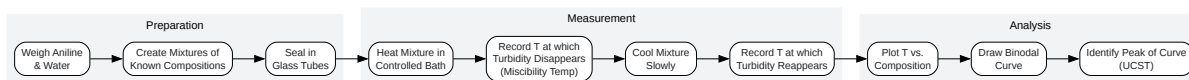
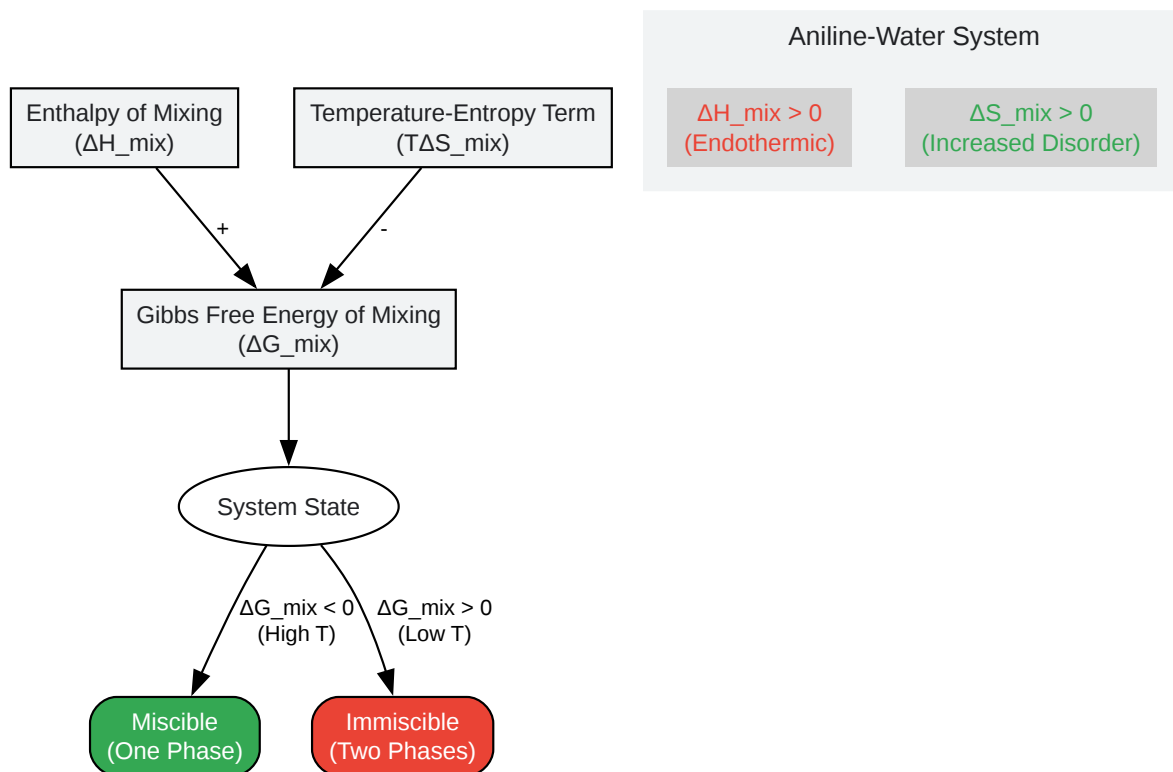
where:

- ΔG_{mix} is the Gibbs free energy of mixing. A negative value indicates spontaneous mixing (a single homogeneous phase), while a positive value indicates non-spontaneity (phase separation).
- ΔH_{mix} is the enthalpy of mixing. It represents the heat absorbed or released during the mixing process.
- T is the absolute temperature in Kelvin.
- ΔS_{mix} is the entropy of mixing. It represents the change in randomness or disorder of the system upon mixing.

For ideal solutions, the enthalpy of mixing is zero ($\Delta H_{\text{mix}} = 0$), and mixing is driven entirely by the positive entropy of mixing ($\Delta S_{\text{mix}} > 0$), resulting in a spontaneous process ($\Delta G_{\text{mix}} < 0$) at all temperatures and compositions.^{[2][3]}

However, the aniline-water system deviates significantly from ideality. The mixing process involves breaking the strong hydrogen bonds between water molecules and the dipole-dipole interactions between aniline molecules to form weaker hydrogen bonds between aniline and water. This results in a positive enthalpy of mixing ($\Delta H_{\text{mix}} > 0$), meaning the process is endothermic.^{[4][5]}

At low temperatures, the large positive ΔH_{mix} term dominates, leading to a positive ΔG_{mix} and thus, phase separation. As the temperature increases, the $T\Delta S_{\text{mix}}$ term becomes more significant. Eventually, it overcomes the positive enthalpy term, making ΔG_{mix} negative and resulting in complete miscibility.^[5] This transition point is known as the critical solution temperature.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. solubilityofthings.com [solubilityofthings.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. m.youtube.com [m.youtube.com]
- 4. researchgate.net [researchgate.net]
- 5. Enthalpy of mixing - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [aniline water system Gibbs free energy]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12563989#aniline-water-system-gibbs-free-energy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com